

3-Methoxypyridin-4-amine molecular weight and formula

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Compound of Interest

Compound Name: 3-Methoxypyridin-4-amine

Cat. No.: B1226690

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An In-depth Technical Guide on 3-Methoxypyridin-4-amine

For researchers, scientists, and drug development professionals, this guide provides core technical data and context for **3-Methoxypyridin-4-amine**.

Chemical Identity and Properties

Data Summary

The fundamental molecular properties of **3-Methoxypyridin-4-amine** are summarized below.

Property	Value
Molecular Formula	C ₆ H ₈ N ₂ O[1][2][3][4]
Molecular Weight	124.14 g/mol [2][3][4]
Alternate Names	3-methoxy-4-aminopyridine[2]
CAS Number	52334-90-4[1][2][3][4]

Experimental Protocols

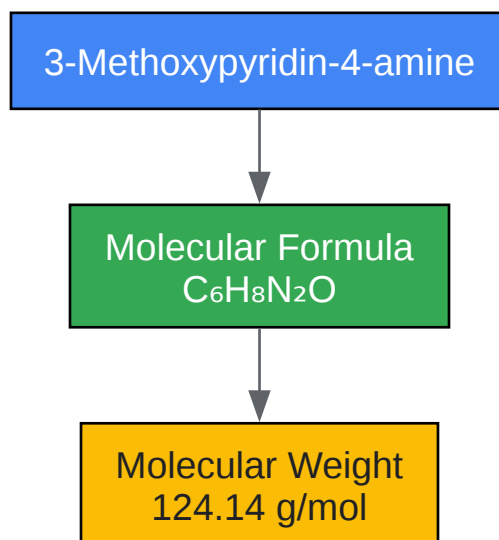
Determination of Molecular Formula and Weight

The molecular formula and weight of a chemical compound like **3-Methoxypyridin-4-amine** are determined through established analytical chemistry techniques.

- **Molecular Formula Determination:** The elemental composition of the compound is identified using methods such as combustion analysis for carbon, hydrogen, and nitrogen. The results of this elemental analysis, combined with data from high-resolution mass spectrometry, allow for the precise determination of the molecular formula.
- **Molecular Weight Calculation:** The molecular weight is calculated by summing the atomic weights of all atoms present in the determined molecular formula (C₆H₈N₂O)[1][2][3][4]. Standard atomic weights published by the International Union of Pure and Applied Chemistry (IUPAC) are used for this calculation. The calculated molecular weight is then typically confirmed by mass spectrometry.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its structural formula and resulting molecular weight.



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Caption: Relationship between compound name, formula, and molecular weight.

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